

C12-C15 alkyl triethenoxy sulfate sodium salt

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Compound Focus: Neodol 25-3S

CAS No.: 12688-28-7

Cat. No.: S1825920

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Chemical Identification and Profile

The following table summarizes the key identifiers for this compound, which is most accurately referred to as **Sodium C12-15 Alketh-3 Sulfate** or **Sodium C12-C15 Pareth Sulfate** [1] [2].

Property	Description
INCI Name	Sodium C12-15 Alketh-3 Sulfate [1]
Common Synonyms	Sodium C12-C15 Pareth Sulfate; Alcohols, C12-C15, ethoxylated, sulfated, sodium salts [2]
CAS Number	125301-92-0 (for ethoxylated form) [2]
EC/List No.	Polymer (for ethoxylated form) [2]
Molecular Formula	Not explicitly stated in search results
Structure	Synthetic surfactant from C12-15 fatty alcohols, ethoxylated with ~3 EO units, then sulfated and neutralized with sodium [1].

Typical Physical Properties & Specifications

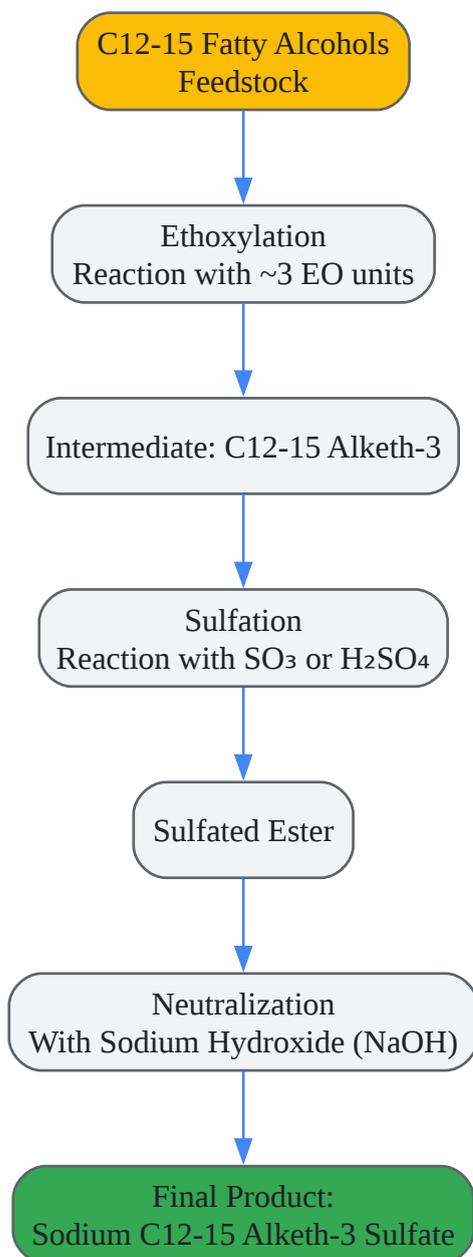
Commercial products are often supplied as aqueous solutions. The table below presents typical specification data for **Sodium C12-C15 Pareth Sulfate** [2].

Property	Specification / Value
Appearance	Colorless liquid [2]
Assay (Active Substance)	26 - 28% [2]
Density (at 20°C)	1.04 g/cm ³ [2]
Moisture Content	Approximately 70% (inferred from 28% assay) [2]
Non-sulfonated Substances	≤ 4.5% (m/m, converted to active substance) [2]
Sodium Sulfate	≤ 2% (m/m, converted to active substance) [2]

Synthesis and Functional Mechanism

Synthesis Pathway

The industrial synthesis involves a two-step process from a mixture of fatty alcohols (C12 to C15 carbon chain lengths) [1]. The "triethenoxy" (or Alketh-3) descriptor means the alcohols are first reacted with an average of three molecules of ethylene oxide (EO) before sulfation. The workflow is as follows:

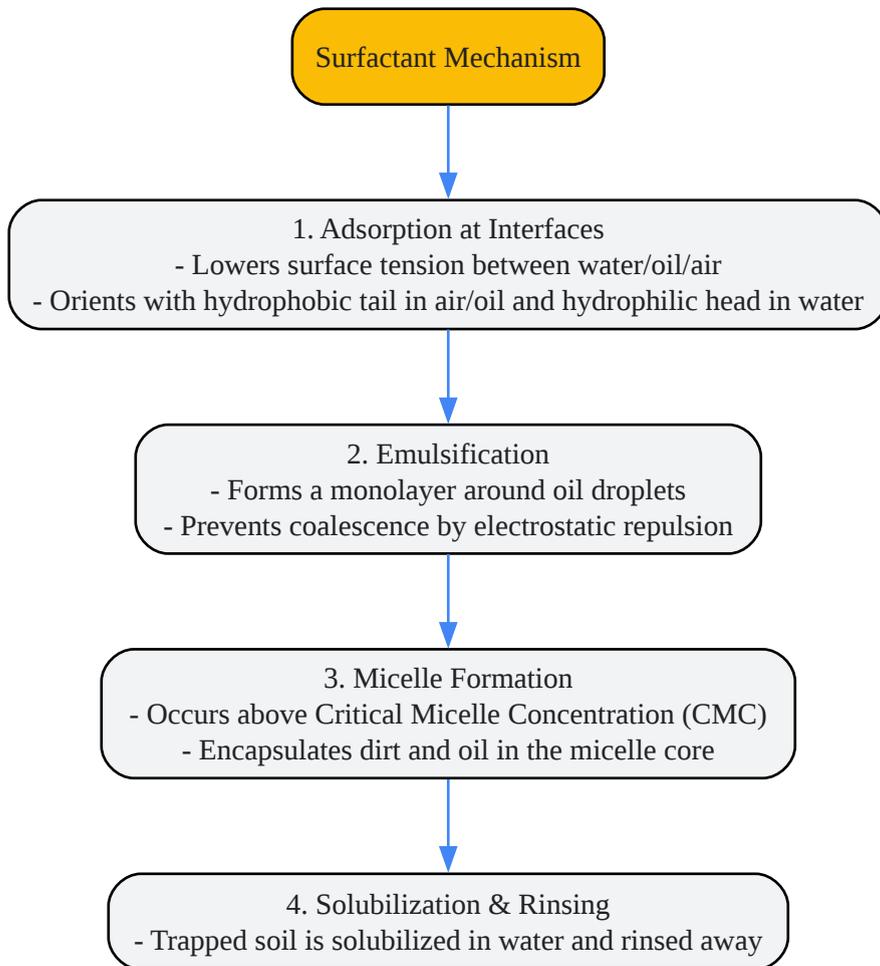


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Synthesis pathway for Sodium C12-15 Alketh-3 Sulfate [1].

Functional Mechanism as a Surfactant

As an anionic surfactant, its functionality stems from its amphiphilic molecular structure. The molecule has a lipophilic hydrocarbon tail (the C12-15 alkyl chain) and a hydrophilic head group (the sulfated ethoxylate sodium salt). This structure allows it to perform its primary functions through the following mechanism:



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Functional mechanism of Sodium C12-15 Alketh-3 Sulfate as a surfactant [3] [1].

Cosmetic and Industrial Applications

This surfactant is valued for balancing effective cleaning with relative mildness. The table below outlines its key functions and applications.

Function	Role in Formulation	Example Products
Cleansing [3] [1]	Lifts oils, dirt, and impurities from skin and hair by reducing water's surface tension.	Shampoos, facial cleansers, body washes, liquid hand soaps [1].

Function	Role in Formulation	Example Products
Foaming [3] [1]	Creates a stable, creamy lather that enhances the sensory experience and perception of efficacy.	Bubble baths, rinse-off masks, foaming cleansers [1].
Emulsifying [3]	Promotes the formation of fine mixtures between immiscible liquids (e.g., oil and water).	Could be used in cleansing lotions and creams.
Surfactant [3]	Primary surface-active agent that enables even distribution and wetting.	All cleaning and foaming products [3].

Formulation Guidelines and Compatibility

- **Synergy with Other Surfactants:** It is often used in combination with other surfactants like amphoteric (e.g., cocamidopropyl betaine) to enhance foam quality, volume, and mildness, and to adjust the viscosity of the formulation [1].
- **Concentration & pH:** Typically used in **rinse-off products** at concentrations that provide sufficient cleansing without over-drying. The formulation pH should be adjusted to ensure stability and effectiveness [1].
- **Mildness Profile:** The incorporation of three ethylene oxide (EO) units makes it **milder** than non-ethoxylated alkyl sulfates like Sodium Lauryl Sulfate (SLS). It is considered gentle enough for a range of skin types, though individuals with very dry or sensitive skin may experience tightness with high concentrations or frequent use [1].

Safety and Regulatory Profile

- **Comedogenic Potential:** Rated **1** (very low likelihood of clogging pores), making it suitable for acne-prone skin [1].
- **Skin Sensitization:** Potential side effects include dryness, mild stinging, or redness on very sensitive or compromised skin, as well as eye irritation. Allergic contact dermatitis is rare [1].
- **Consumer Use:** No known risks for pregnant or breastfeeding women in rinse-off products. It does not increase photosensitivity [1].
- **Environmental Profile:** The closely related Sodium C12-18 Alkyl Sulfate is noted to be **fully biodegradable**, which may also apply to this compound when assessed under directives for cosmetics and detergents [4].

Conclusion

Sodium C12-15 Alketh-3 Sulfate is a versatile, mild anionic surfactant highly valuable in personal care formulations. Its synthesis via ethoxylation before sulfation is key to its improved mildness profile compared to earlier-generation alkyl sulfates.

A complete technical whitepaper would require more detailed experimental data on aspects like **Critical Micelle Concentration (CMC)**, exact **molecular weight**, and **toxicological study reports**, which were not available in the current search results.

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References

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